

Navigating Dataset Updates in COPO: A Technical Support Guide

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Compound of Interest

Compound Name: CoPo 22
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For researchers, scientists, and drug development professionals utilizing the COPO platform for data submission, the need to update or modify a dataset after its initial submission is a common scenario. This guide provides a comprehensive overview of the process, presented in a clear question-and-answer format, alongside troubleshooting advice to ensure a smooth and efficient update process.

Frequently Asked Questions (FAQs)

Q1: Is it possible to update a dataset after it has been submitted via COPO?

Yes, it is possible to update certain information within a dataset, primarily sample metadata, after the initial submission. The standard and recommended method for this is to re-upload an amended version of your sample manifest file. For more complex changes, such as adding a subproject to a primary project, direct contact with the COPO support team is advised.

Q2: What is the general workflow for updating a dataset in COPO?

The fundamental workflow for updating a dataset in COPO involves downloading the original manifest, modifying it locally, and then re-uploading the corrected file. This process ensures

that you are working with the most recent version of your data and helps prevent errors.

Q3: Are there any limitations on what can be updated?

Yes, not all fields within a submitted dataset are editable. While many metadata fields can be modified by re-uploading an amended manifest, certain "compliance fields" may be locked after the initial submission. It is crucial to consult the COPO documentation or contact support to understand which fields are immutable.

Troubleshooting Guide: Common Issues and Solutions

Encountering issues during the dataset update process is not uncommon. This section details potential problems and provides actionable solutions.

Issue	Potential Cause	Solution
Manifest Validation Error	The amended manifest contains formatting errors, incorrect data types, or missing mandatory information.	Carefully review the validation error message provided by COPO. This message will typically indicate the specific row and column in your manifest that is causing the issue. Common errors include incorrect date formats, typos in controlled vocabulary terms, or missing required fields. Correct the identified errors in your manifest file and attempt the re-upload.
"File not found" or "Incorrect file format" Error	The uploaded file is not in the expected format (e.g., .xlsx, .csv) or the file path is incorrect.	Ensure your amended manifest is saved in a supported file format. When re-uploading, double-check that you have selected the correct file from your local system.
Changes Not Reflected After Re-upload	The fields you attempted to modify are non-editable "compliance fields".	Refer to the COPO documentation or contact the support team to confirm which fields can be updated post-submission. If the fields are indeed non-editable, you may need to inquire about alternative procedures for correcting critical information.
Permission Denied	Your user account does not have the necessary permissions to modify the dataset.	In COPO, specific user roles, such as "Sample Managers," are granted permissions to manage and update datasets. Verify your user role and, if necessary, request the

appropriate permissions from your project administrator or the COPO team.

Experimental Protocols: Step-by-Step Guide to Updating a Dataset

This section provides a detailed methodology for updating your dataset in COPO by re-uploading an amended manifest.

Protocol 1: Downloading the Original Manifest

- **Navigate to the Samples Web Page:** Log in to your COPO account and go to the "Samples" section.
- **Select a Sample Record:** From the table of your submitted samples, select any single sample record that belongs to the manifest you wish to update.
- **Download the Manifest:** Click the "Download Sample Manifest" button. The manifest will be downloaded as an .xlsx file.^[1]

Protocol 2: Modifying the Manifest

- **Open the Manifest:** Open the downloaded manifest file using a spreadsheet editor (e.g., Microsoft Excel, Google Sheets).
- **Make Necessary Changes:** Carefully edit the metadata in the relevant cells. Ensure that your changes adhere to the data standards and formatting requirements specified by COPO.
- **Save the Amended Manifest:** Save the modified file to your local system. It is recommended to use a new file name to distinguish it from the original.

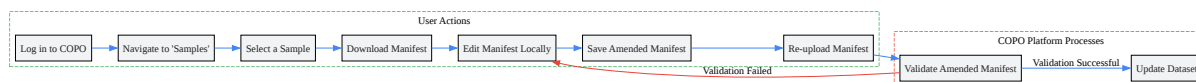
Protocol 3: Re-uploading the Amended Manifest

- **Return to the Samples Web Page:** In the COPO interface, navigate back to the "Samples" section.

- Initiate Upload: Locate and click the "Upload Manifest" or a similarly named button.
- Select the Amended File: In the file upload dialog, select the modified manifest file you saved in the previous step.
- Complete the Upload: Follow the on-screen prompts to complete the re-upload process. COPO will then validate the amended manifest and apply the changes to your dataset.

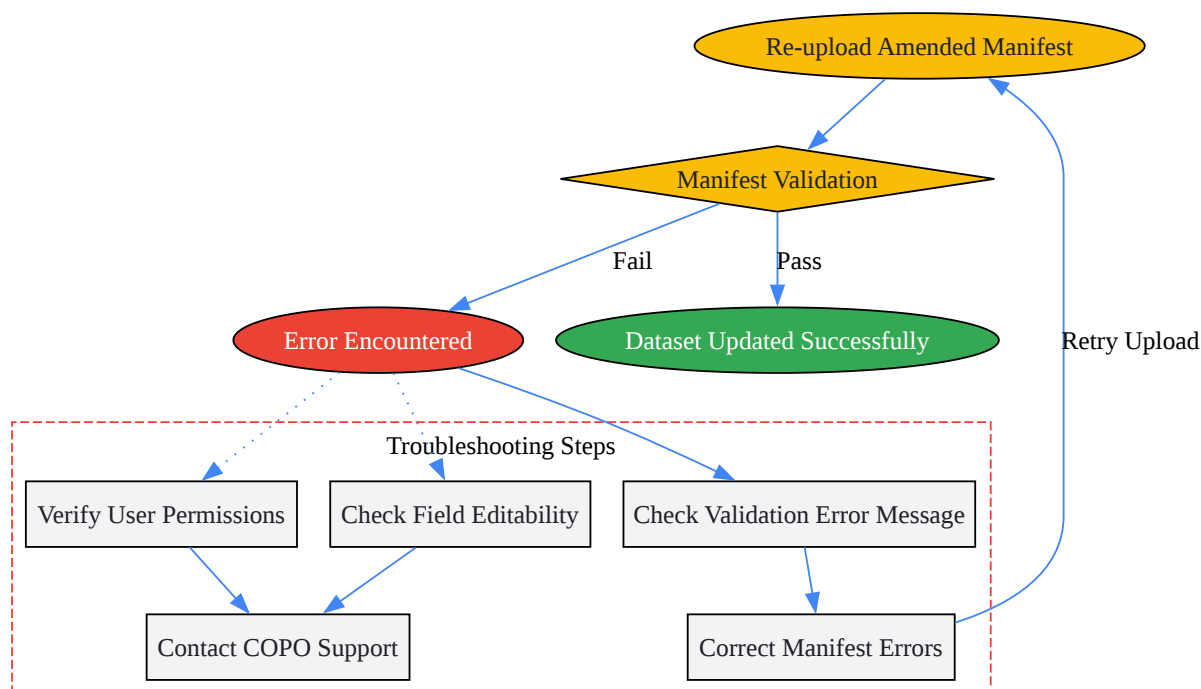
Visualizing the Update Workflow

To provide a clear visual representation of the dataset update process, the following diagrams illustrate the key workflows and logical relationships.



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Caption: Workflow for updating a dataset in COPO.



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Caption: Logic for troubleshooting dataset update issues.

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References

- 1. Updating Samples [elabjournal.com]
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